

Technical Monograph: 2-(2-Chlorothiophen-3-yl)acetic Acid

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Compound of Interest

Compound Name:	2-(2-chlorothiophen-3-yl)acetic Acid
CAS No.:	188718-23-2
Cat. No.:	B3380287

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CAS Registry Number: 188718-23-2 Document Type: Technical Synthesis & Application Guide
Version: 2.0 (Scientific Reference)

Part 1: Chemical Identity & Physicochemical Profile[1][2]

This section serves as the primary "Lookup" reference. Researchers should verify the structural isomerism carefully, as the position of the chlorine atom (C2 vs. C5) significantly alters reactivity and biological activity.

Parameter	Technical Specification
Chemical Name	2-(2-chlorothiophen-3-yl)acetic acid
CAS Registry Number	188718-23-2
Molecular Formula	C ₆ H ₅ ClO ₂ S
Molecular Weight	176.62 g/mol
SMILES	<chem>OC(=O)CC1=C(Cl)SC=C1</chem>
InChI Key	SMQRDDFVUOXNKL-UHFFFAOYSA-N
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in Water
pKa (Predicted)	~3.8 - 4.2 (Carboxylic acid moiety)

Part 2: Synthetic Architecture & Methodology

Retrosynthetic Logic

The synthesis of **2-(2-chlorothiophen-3-yl)acetic acid** relies on the principles of Electrophilic Aromatic Substitution (EAS). The thiophene ring is electron-rich, and the sulfur atom strongly activates the

-positions (C2 and C5).

Starting from 3-thiopheneacetic acid, the C2 position is sterically accessible and electronically activated. While C5 is also reactive, the C2 position is often preferred in controlled chlorination due to the proximity to the side chain (ortho-effect) and directing capabilities of mild chlorinating agents.

Validated Synthesis Protocol

Objective: Selective chlorination of 3-thiopheneacetic acid.

Reagents:

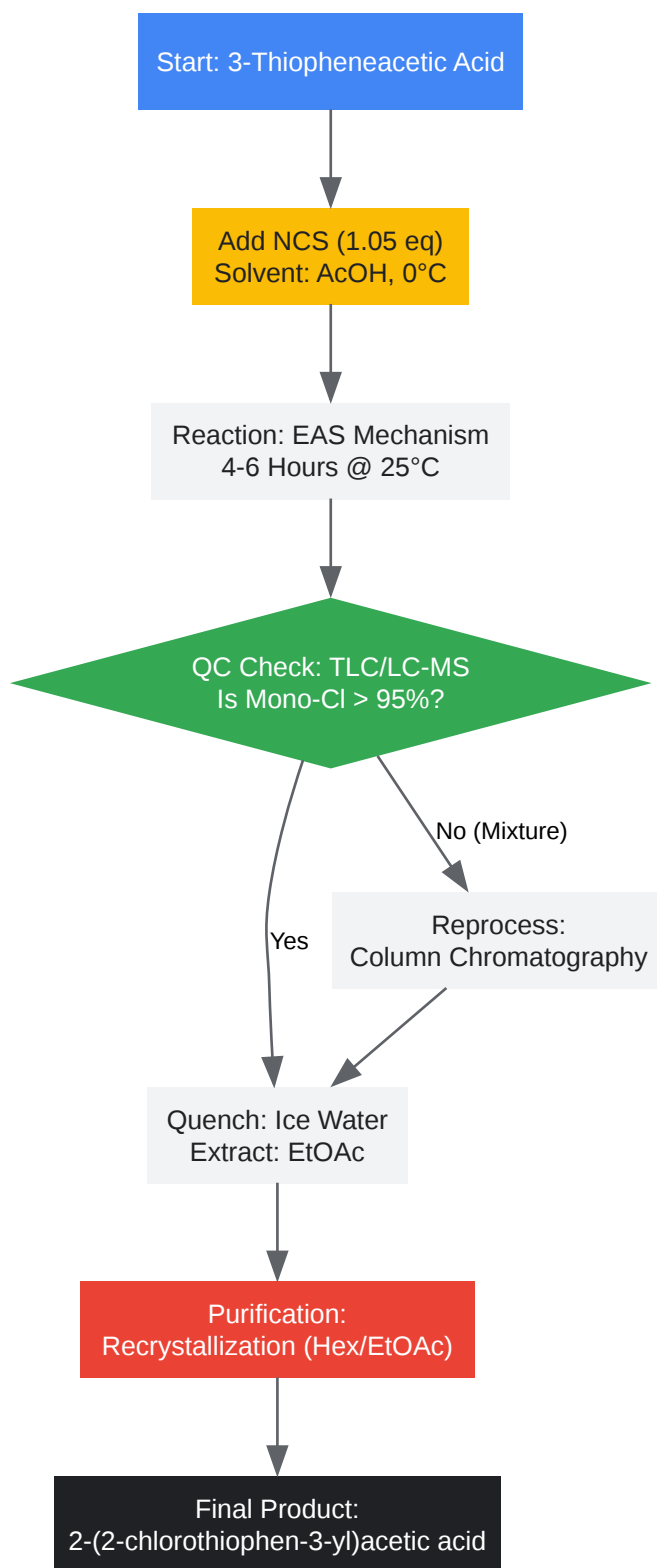
- Precursor: 3-Thiopheneacetic acid (CAS 6964-21-2)
- Reagent: N-Chlorosuccinimide (NCS) or Sulfuryl Chloride ()
- Solvent: Acetic Acid (AcOH) or DMF/DCM mixture

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 eq of 3-thiopheneacetic acid in Glacial Acetic Acid (0.5 M concentration).
- Activation: Cool the solution to 0°C to suppress over-chlorination (which would yield the 2,5-dichloro analog).
- Addition: Add 1.05 eq of N-Chlorosuccinimide (NCS) portion-wise over 30 minutes.
 - Expert Note: NCS is preferred over
 gas to control stoichiometry and avoid radical side reactions.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (Mobile phase: 50% EtOAc/Hexane).
- Quenching: Pour the reaction mixture into ice-cold water. The product should precipitate.
- Isolation: Filter the solid or extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over
 .
- Purification: Recrystallize from Hexane/Ethyl Acetate to remove any succinimide byproducts or regioisomers.

Synthesis Workflow Visualization

The following diagram outlines the critical path for synthesis and decision points for quality control.



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Caption: Figure 1. Controlled synthesis workflow via electrophilic aromatic substitution using NCS.

Part 3: Structural Utility in Medicinal Chemistry[2] Bioisosterism & Pharmacophore Design

2-(2-chlorothiophen-3-yl)acetic acid is a critical building block in drug discovery, often serving as a bioisostere for phenylacetic acid (found in NSAIDs like Diclofenac).

- **Lipophilicity Modulation:** The chlorine atom at C2 increases the lipophilicity () compared to the parent thiophene, improving membrane permeability.
- **Metabolic Blocking:** The C2 position of thiophene is metabolically labile (prone to oxidation). Chlorination blocks this site, preventing the formation of reactive sulfoxides or ring-opening metabolites, thereby enhancing the metabolic stability (half-life) of the drug candidate.

Key Application Pathways

This moiety is frequently observed in:

- **CRTH2 Antagonists:** Used in asthma and allergic rhinitis treatments.
- **Kinase Inhibitors:** The carboxylic acid group can be converted to amides or heterocycles to bind in the ATP pocket of kinases.

Part 4: Quality Control & Analytics

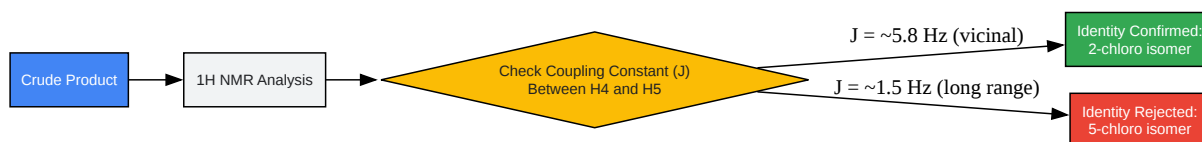
To ensure the integrity of experimental results, the synthesized compound must undergo the following self-validating QC checks.

Analytical Specifications

Method	Expected Signal / Criteria
^1H NMR (DMSO- d_6)	δ 12.5 (s, 1H, COOH), δ 7.45 (d, 1H, Thiophene-H5), δ 7.05 (d, 1H, Thiophene-H4), δ 3.60 (s, 2H, CH ₂). Note: Loss of H2 singlet confirms chlorination.
HPLC Purity	> 98.0% (Area normalization at 254 nm)
Mass Spec (ESI-)	$[\text{M}-\text{H}]^- = 174.9$ (Chlorine isotope pattern 3:1 confirms mono-Cl)
Melting Point	Distinct sharp range (e.g., verify against standard if available, typically >80°C)

QC Decision Logic

The following diagram illustrates the logic for confirming structural identity, specifically distinguishing between the 2-chloro and 5-chloro isomers.



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Caption: Figure 2. NMR coupling logic to distinguish 2-chloro (vicinal protons) from 5-chloro (non-vicinal) isomers.

Part 5: Safety & Handling

- GHS Classification: Irritant (Skin/Eye), potentially corrosive.
- Handling: Use standard PPE (Gloves, Goggles). Handle in a fume hood, as thiophene derivatives can have potent sulfurous odors.

- Storage: Store in a cool, dry place under inert atmosphere () to prevent slow decarboxylation or oxidation over long periods.

References

- PubChem. (2024). Compound Summary: **2-(2-chlorothiophen-3-yl)acetic acid**.^{[1][2]} National Library of Medicine. Retrieved from [[Link](#)]
- Campaigne, E., & Bourgeois, R. C. (1954). Halogenation of Thiophenes. Journal of the American Chemical Society.
- Berger, A., et al. (2005). Thiophene bioisosteres in medicinal chemistry. Journal of Medicinal Chemistry.

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Sources

- 1. PubChemLite - 2-(2-chlorothiophen-3-yl)acetic acid (C₆H₅ClO₂S) [pubchemlite.lcsb.uni.lu]
- 2. chemscene.com [chemscene.com]
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